

Technical Application Note: Optimized SPPS Coupling of Fmoc-Tyr(3-Methoxy)-OH

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Compound of Interest

Compound Name: *Fmoc-Tyr(3-Methoxy)-OH*

CAS No.: 1699289-36-5

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Abstract & Chemical Context

This guide details the standard protocol for the solid-phase peptide synthesis (SPPS) coupling of Fmoc-3-methoxy-L-tyrosine (**Fmoc-Tyr(3-Methoxy)-OH**).^[1] This amino acid is a critical intermediate in the synthesis of peptidomimetics and is often used as a stable analog of L-DOPA or to modulate the physicochemical properties (hydrophobicity, hydrogen bonding) of bioactive peptides.^[1]

Critical Distinction: Isomer Identity

It is imperative to distinguish between **Fmoc-Tyr(3-Methoxy)-OH** (Ring substitution at position 3; Phenol at position 4) and Fmoc-Tyr(Me)-OH (O-methylation of the phenol at position 4).^[1]

- **Fmoc-Tyr(3-Methoxy)-OH:** Contains a phenolic hydroxyl group (position 4) and a methoxy group (position 3).^[1] The phenolic -OH is nucleophilic and requires protection (typically tBu) or careful activation strategies to prevent O-acylation.^[1]
- **Fmoc-Tyr(Me)-OH:** The side chain is an anisole ether; it is chemically inert during coupling.^[1]

This protocol focuses on the ring-substituted derivative: **Fmoc-Tyr(3-Methoxy)-OH**.[\[1\]](#)

Synthesis Challenges

- **Steric Hindrance:** The ortho-methoxy group creates steric bulk near the coupling site, potentially slowing reaction kinetics compared to native Tyrosine.[\[1\]](#)
- **Electronic Effects:** The electron-donating methoxy group increases the electron density of the aromatic ring, making the phenolic oxygen (if unprotected) more nucleophilic and prone to side reactions (esterification/branching).[\[1\]](#)
- **Racemization:** While Tyrosine derivatives are generally resistant to racemization, the use of strong bases (e.g., DBU, high concentrations of DIEA) during slow couplings can induce chirality loss.[\[1\]](#)

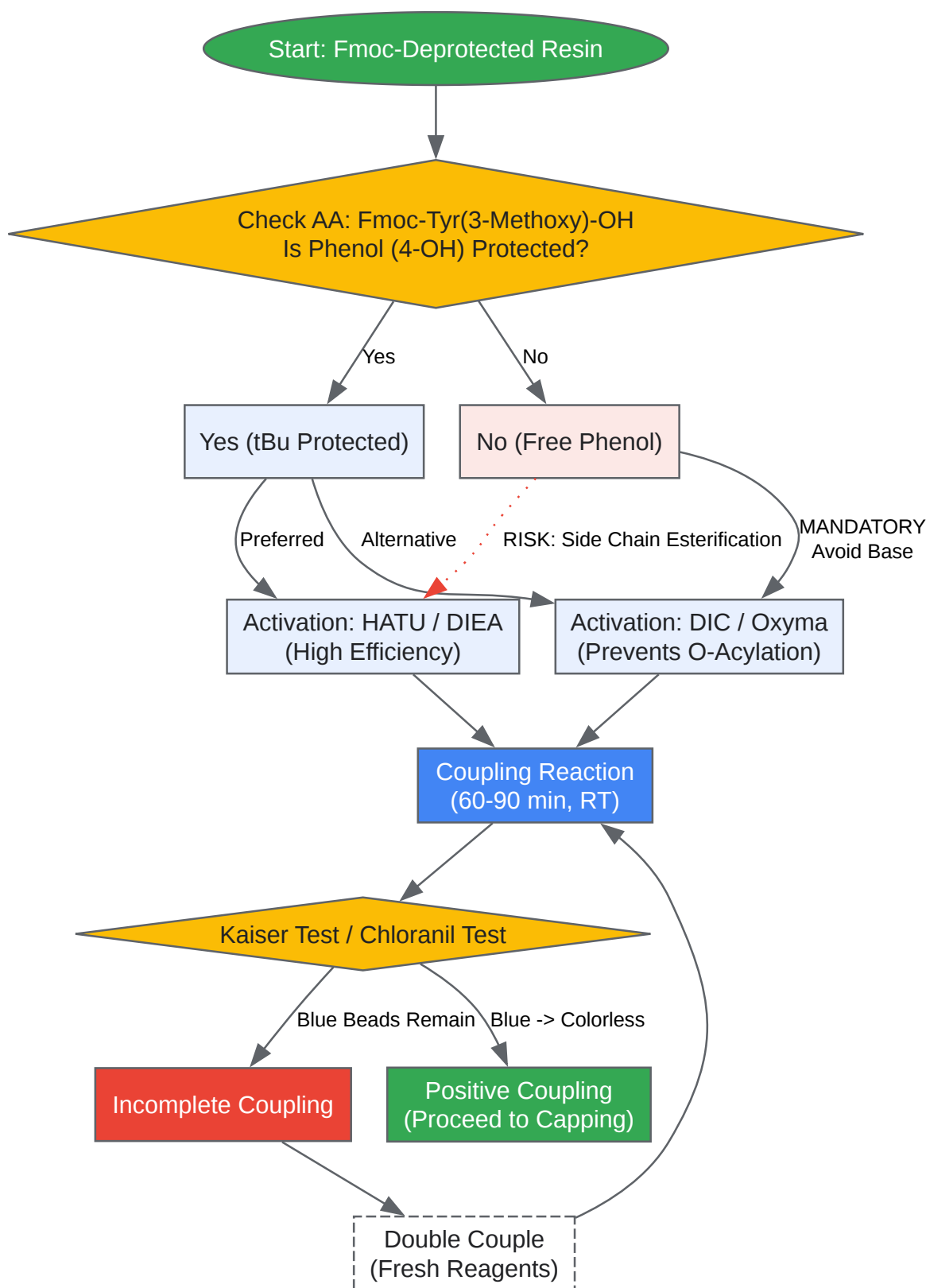
Materials & Reagents

Component	Specification	Purpose
Amino Acid	Fmoc-Tyr(3-Methoxy)-OH	Building block.[1] Preferably side-chain protected (tBu).[1][2][3][4]
Resin	Rink Amide or Wang (0.3–0.6 mmol/g)	Solid support.[1] Low loading recommended to reduce aggregation.[1]
Activator	DIC (N,N'-Diisopropylcarbodiimide)	Carbodiimide activator; minimizes O-acylation risks.[1]
Additive	Oxyma Pure (Ethyl cyanoglyoxylate-2-oxime)	Suppresses racemization; superior safety profile to HOBt.[1]
Base	DIEA (Diisopropylethylamine)	Only required if using HATU/HBTU (See warnings below).[1]
Solvent	DMF (Peptide Synthesis Grade)	Main reaction solvent.[1][5]
Deprotection	20% Piperidine in DMF	Removal of Fmoc group.[1][3][5][6]

Experimental Protocol

Workflow Visualization

The following diagram outlines the decision logic for coupling **Fmoc-Tyr(3-Methoxy)-OH**, specifically addressing the side-chain protection status.



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Caption: Decision tree for coupling **Fmoc-Tyr(3-Methoxy)-OH** emphasizing activator selection based on side-chain protection.

Step-by-Step Methodology

Step 1: Resin Preparation & Fmoc Deprotection[6]

- Swelling: Swell the resin (e.g., Rink Amide, 0.5 mmol/g) in DMF for 30 minutes.
- Deprotection: Treat resin with 20% Piperidine/DMF (2 x 5 min).[1][6]
- Wash: Drain and wash thoroughly with DMF (5 x 1 min) to remove all traces of piperidine (essential to prevent premature Fmoc removal of the incoming AA).[1]

Step 2: Activation (Choose A or B)[1]

Method A: DIC/Oxyma (Recommended for Unprotected Phenol or Racemization Prone Sequences)[1]

- Rationale: This method creates a neutral pH environment, significantly reducing the risk of O-acylation on the free phenolic hydroxyl of the Tyr derivative.[1]
- Calculations (for 0.1 mmol scale):
 - **Fmoc-Tyr(3-Methoxy)-OH**: 3.0 eq (approx.[1] 0.3 mmol)[1][5]
 - Oxyma Pure: 3.0 eq (0.3 mmol)[1][5]
 - DIC: 3.0 eq (0.3 mmol)[1]
- Procedure:
 - Dissolve AA and Oxyma in minimal DMF (approx. 2-3 mL).
 - Add DIC immediately prior to adding to the resin.
 - Pre-activation: Allow to react for 2 minutes (solution turns yellow/orange).

Method B: HATU/DIEA (Recommended ONLY for tBu-Protected AA)[1]

- Rationale: Faster kinetics for sterically hindered amino acids, but the basic environment (DIEA) promotes esterification if the phenol is free.[1]
- Calculations:
 - **Fmoc-Tyr(3-Methoxy)-OH**: 3.0 eq[1]
 - HATU: 2.9 eq (Use slightly less than AA to prevent capping by uronium salt)[1]
 - DIEA: 6.0 eq[1]
- Procedure:
 - Dissolve AA and HATU in DMF.[1]
 - Add DIEA.[1]
 - Add immediately to resin (minimize pre-activation time to < 1 min to avoid racemization). [1]

Step 3: Coupling[1][4][6]

- Add the activated solution to the resin.[3][5]
- Agitate (shake/vortex) at Room Temperature.
 - Standard Time: 60 minutes.
 - Hindered/Difficult Sequence: 90–120 minutes.[1]
- Drain and Wash: DMF (3 x 1 min).

Step 4: Monitoring (Kaiser Test)

Perform a Kaiser Test (Ninhydrin) on a few resin beads.[1]

- Colorless/Yellow Beads: Coupling complete.
- Blue Beads: Incomplete coupling (free amines present).[1]

- Action: Perform a Double Coupling. Repeat Step 2 & 3 using fresh reagents (consider switching to HATU if DIC failed, provided the side chain is protected).[1]

Step 5: Capping (Optional but Recommended)

If a faint blue color persists after double coupling, cap unreacted amines to prevent deletion sequences.[1]

- Reagent: Acetic Anhydride (5%) + Pyridine (6%) in DMF.[1]
- Time: 10 minutes.

Troubleshooting & Optimization Data

The following table summarizes common issues encountered with methoxy-tyrosine derivatives and their solutions.

Issue	Probable Cause	Corrective Action
Low Coupling Yield	Steric hindrance from 3-OMe group.[1]	Increase temperature to 50°C (Microwave SPPS) or use 5 eq. of AA.
Side Chain Esterification	Free phenol reacting with activated AA (O-acylation).[1]	Must use DIC/Oxyma.[1] Avoid HATU/DIEA. Treat resin with 20% Piperidine (5 min) after coupling to cleave any formed esters before the next step.[1]
Racemization	Prolonged activation or high base concentration.[1]	Use Oxyma Pure (superior to HOBt).[1] Limit pre-activation time.
Incomplete Fmoc Removal	Aggregation of hydrophobic sequences.[1]	Use DBU (2%) in the deprotection cocktail or heat to 40°C during deprotection.[1]

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(Note: While specific literature on 3-methoxytyrosine coupling is niche, the protocols above are derived from authoritative standards for hindered and side-chain modified Tyrosine derivatives in SPPS.)

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